

An In-depth Technical Guide to the Physical and Chemical Properties of Tinophyllol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tinophyllol*

Cat. No.: *B12402173*

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Disclaimer: Information regarding the experimental physical and chemical properties, biological activities, and specific analytical protocols for **Tinophyllol** is limited in currently available scientific literature. This guide provides a summary of computed data and presents generalized experimental and theoretical frameworks relevant to the study of a novel phytochemical.

Introduction

Tinophyllol is a naturally occurring phytochemical.^[1] This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, detailing its known chemical properties and providing a theoretical framework for its experimental investigation. Given the nascent stage of research into this compound, this document combines available computed data with established methodologies for the analysis of natural products.

Physical and Chemical Properties of Tinophyllol

The following table summarizes the computed physicochemical properties of **Tinophyllol**. It is important to note that these are predicted values and await experimental verification.

Property	Value	Source
Molecular Formula	C21H26O6	[1]
Molecular Weight	374.4 g/mol	[1]
IUPAC Name	methyl (2S,4aS,6aR,9R,10aS,10bS)-2 -(furan-3-yl)-9-hydroxy-6a,10b- dimethyl-4-oxo- 1,2,4a,5,6,9,10,10a- octahydrobenzo[f]isochromene -7-carboxylate	[1]
Exact Mass	374.173	[1]
Monoisotopic Mass	374.173	[1]
Topological Polar Surface Area	86.0 Å²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	6	[1]
Rotatable Bond Count	3	[1]
Xlogp	2.7	[1]
SMILES	<chem>C[C@@]12CC[C@@H]3C(=O)O--INVALID-LINK--OC)O)C">C@@HC4=COC=C4</chem>	[1]
InChI Key	OEIVLTVYSSPDHE-JHFVOUROSA-N	[1]

Note: Experimental data for properties such as melting point and boiling point have not been found in the reviewed literature.

Experimental Protocols

While specific experimental protocols for **Tinophyllol** are not available, this section outlines a general methodology for the extraction, isolation, and characterization of a similar phytochemical from a plant source.

General Extraction and Isolation Protocol

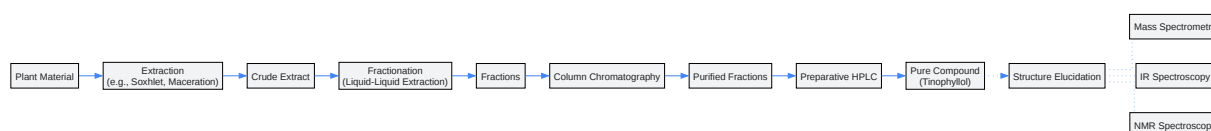
- **Plant Material Collection and Preparation:** Collect the plant material known to contain **Tinophyllol**. The material should be dried in the shade to preserve the chemical constituents and then ground into a coarse powder.
- **Extraction:** The powdered plant material is subjected to solvent extraction. A common method is Soxhlet extraction, which allows for continuous extraction with a fresh solvent, or maceration, which involves soaking the material in a solvent for a period of time.^[2] The choice of solvent is crucial and depends on the polarity of the target compound. Given the structure of **Tinophyllol**, solvents of intermediate polarity such as ethyl acetate or dichloromethane would be a logical starting point.
- **Fractionation:** The crude extract is then fractionated to separate compounds based on their polarity. This is typically achieved using liquid-liquid extraction with immiscible solvents of varying polarities (e.g., hexane, ethyl acetate, and water).
- **Chromatographic Purification:** The fraction containing the highest concentration of the target compound is subjected to further purification using chromatographic techniques.^[3]
 - **Column Chromatography:** The extract is passed through a column packed with a stationary phase (e.g., silica gel). A solvent or a mixture of solvents (mobile phase) is used to elute the compounds. Fractions are collected and analyzed for the presence of the desired compound.^[3]
 - **Thin Layer Chromatography (TLC):** TLC is used to monitor the separation and to identify the fractions containing the pure compound.^[3]
 - **High-Performance Liquid Chromatography (HPLC):** For final purification, preparative HPLC is often employed to obtain a highly pure sample of the compound.^[3]

Structure Elucidation

The purified compound is then subjected to spectroscopic analysis to confirm its structure.[3]

- Mass Spectrometry (MS): To determine the molecular weight and molecular formula.[4][5]
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule.[6][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule.[8]

The following diagram illustrates a general workflow for the isolation and identification of a phytochemical like **Tinophyllol**.



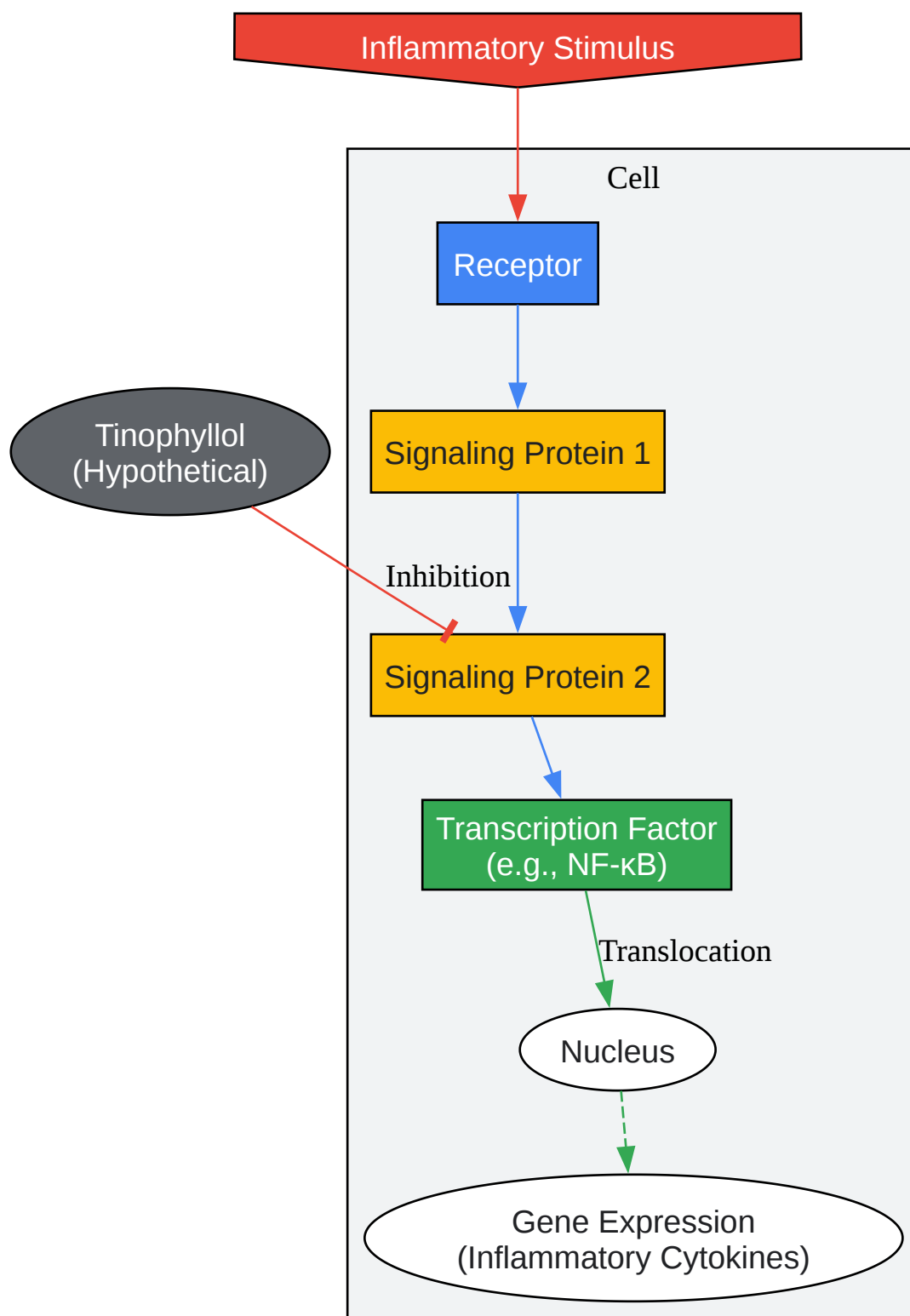
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A general experimental workflow for phytochemical isolation and identification.

Signaling Pathways

Currently, there is no information available in the scientific literature regarding the specific signaling pathways modulated by **Tinophyllol**. Research into the biological activity of this compound is required to elucidate its mechanism of action.

For illustrative purposes, the following diagram depicts a hypothetical signaling pathway that is often investigated for natural products with potential anti-inflammatory properties. This is a generalized representation and does not imply any known activity of **Tinophyllol**.



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A hypothetical anti-inflammatory signaling pathway.

Conclusion

Tinophyllol is a phytochemical whose properties are primarily known from computational predictions. This guide has summarized these predicted physicochemical characteristics. The lack of experimental data highlights a significant gap in the scientific knowledge of this compound. Future research should focus on the isolation of **Tinophyllol** from its natural source, followed by rigorous experimental determination of its physical and chemical properties. Furthermore, comprehensive biological screening is necessary to uncover its potential therapeutic effects and to understand its mechanism of action through the elucidation of the signaling pathways it may modulate. Such studies will be crucial in assessing the potential of **Tinophyllol** for applications in research and drug development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Tinophyllol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12402173#physical-and-chemical-properties-of-tinophyllol]

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